

Commercial Suppliers and Technical Guide for (S)-Chroman-4-amine Hydrochloride

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Compound of Interest

Compound Name: (S)-chroman-4-amine

Cat. No.: B071886

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For researchers, scientists, and drug development professionals, **(S)-Chroman-4-amine** hydrochloride is a valuable chiral building block in the synthesis of various pharmaceutical and bioactive molecules. Its stereospecific presentation is crucial for targeted biological activity. This technical guide provides a comprehensive overview of commercial suppliers, experimental protocols for its preparation, and insights into the biological pathways where chroman derivatives are active.

Commercial Supplier Data

(S)-Chroman-4-amine hydrochloride (CAS: 1035093-81-2) is available from a range of chemical suppliers. The following table summarizes key quantitative data from several vendors to facilitate easy comparison for procurement. Prices are subject to change and may not include shipping and handling fees.

Supplier	Catalog Number	Purity	Available Quantities	Price (USD)
				~
				28(1g), 28 (1g) ,
				92 (5g), ~
Fluorochem	F217112	≥98%	1g, 5g, 10g, 25g, 50g, 100g	183(10g), 183 (10g) ,
				296 (25g), ~
				552(50g), 552 (50g) ,
				850 (100g)[1]
Sigma-Aldrich	JAYH9A8E8D21	≥98%	Inquire	Pricing not readily available
BLD Pharm	BD215857	≥97%	Inquire	Pricing not readily available[2][3]
Home Sunshine Pharma	N/A	≥98.0%	Inquire	Pricing not readily available[4]
PTG	N/A	N/A	Inquire	Pricing not readily available[5]
Alchem Pharmtech	N/A	N/A	Inquire	Pricing not readily available[6]

Experimental Protocols

The enantiomerically pure **(S)-chroman-4-amine** is most commonly obtained through the resolution of a racemic mixture of chroman-4-amine. This involves the use of a chiral resolving agent to form diastereomeric salts that can be separated by crystallization.

Protocol: Chiral Resolution of (\pm)-Chroman-4-amine

Materials:

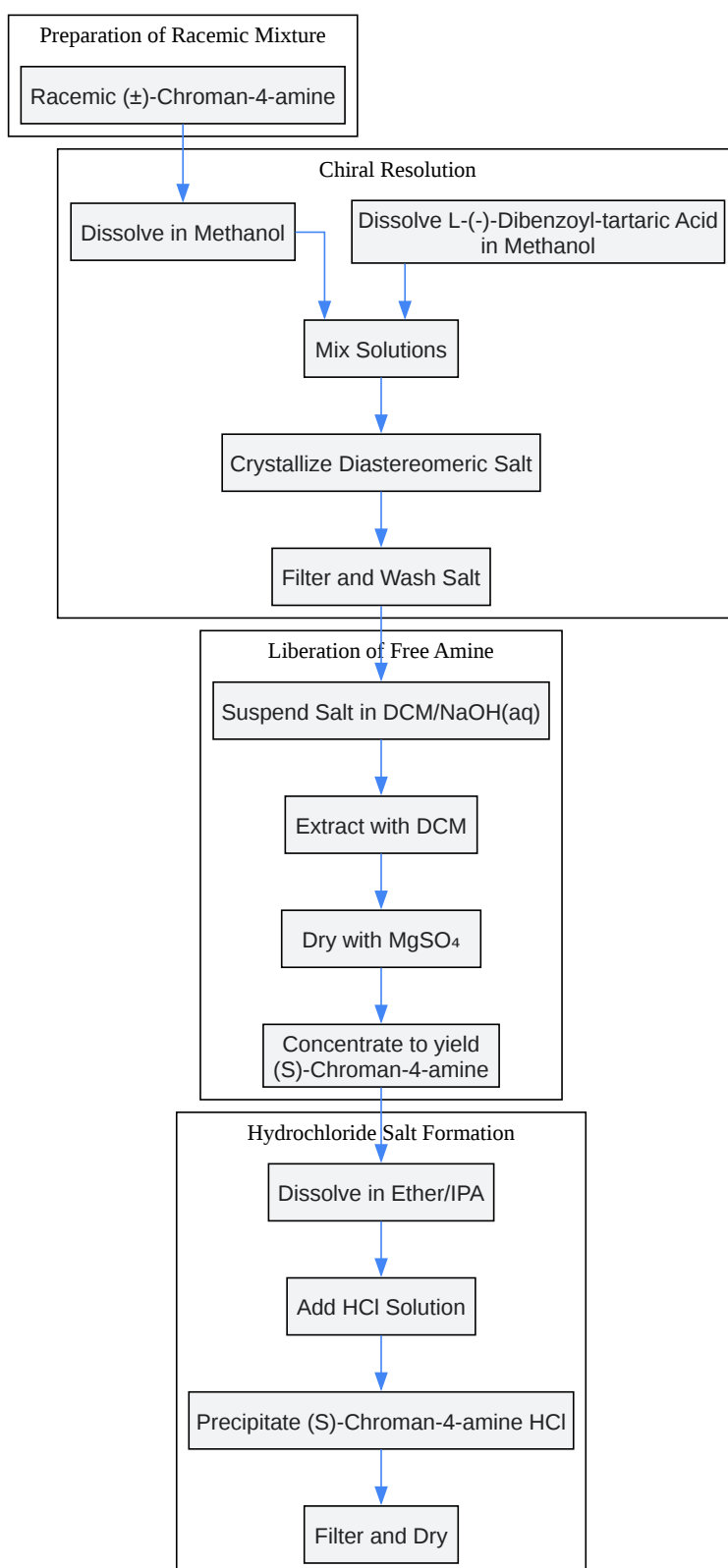
- Racemic chroman-4-amine
- Chiral resolving agent (e.g., L-(-)-Dibenzoyl-tartaric acid)
- Methanol
- Diethyl ether
- Sodium hydroxide (NaOH) solution (e.g., 2M)
- Dichloromethane (DCM)
- Anhydrous magnesium sulfate (MgSO_4)
- Hydrochloric acid (HCl) in a suitable solvent (e.g., diethyl ether or isopropanol)

Procedure:

- Diastereomeric Salt Formation:
 - Dissolve racemic chroman-4-amine in a minimal amount of warm methanol.
 - In a separate flask, dissolve an equimolar amount of L-(-)-Dibenzoyl-tartaric acid in warm methanol.
 - Slowly add the resolving agent solution to the amine solution with stirring.
 - Allow the mixture to cool to room temperature and then place it in an ice bath to facilitate crystallization of the diastereomeric salt.
 - Collect the crystals by vacuum filtration and wash with a small amount of cold methanol, followed by diethyl ether.
- Liberation of the Free Amine:

- Suspend the collected diastereomeric salt in a biphasic mixture of dichloromethane and an aqueous solution of sodium hydroxide.
- Stir the mixture vigorously until all solids have dissolved and the layers have fully separated.
- Separate the organic layer, and extract the aqueous layer with additional portions of dichloromethane.
- Combine the organic extracts and dry over anhydrous magnesium sulfate.
- Filter to remove the drying agent and concentrate the filtrate under reduced pressure to yield the free **(S)-chroman-4-amine**.
- Formation of the Hydrochloride Salt:
 - Dissolve the obtained **(S)-chroman-4-amine** in a minimal amount of a suitable solvent like diethyl ether or isopropanol.
 - Slowly add a solution of hydrochloric acid in the same solvent dropwise with stirring.
 - The hydrochloride salt will precipitate out of the solution.
 - Collect the solid by vacuum filtration, wash with a small amount of the solvent, and dry under vacuum to obtain **(S)-chroman-4-amine** hydrochloride.

Experimental Workflow: Chiral Resolution



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Caption: Workflow for the chiral resolution of (±)-chroman-4-amine.

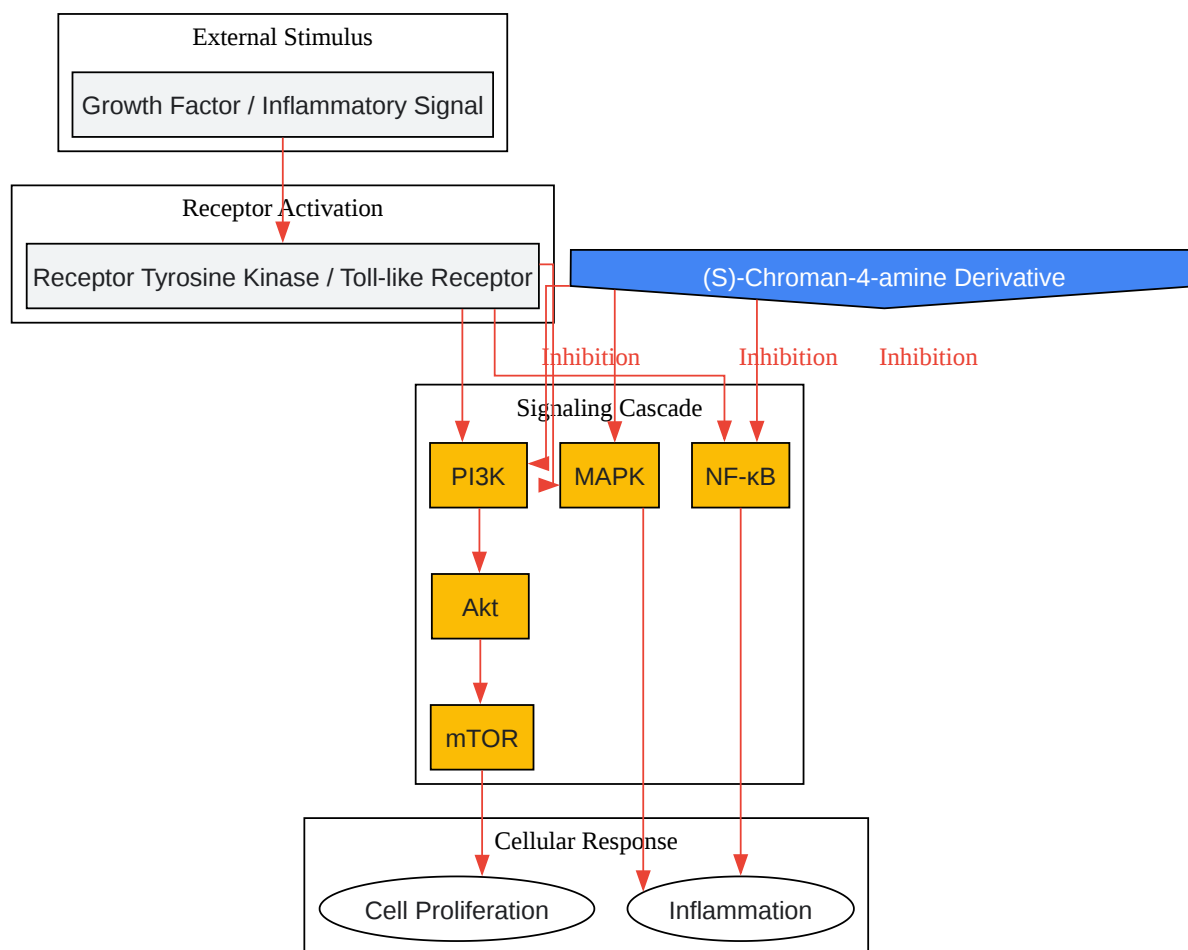
Signaling Pathways and Biological Activity

While the specific signaling pathways for **(S)-chroman-4-amine** hydrochloride are not extensively detailed in publicly available literature, the broader class of chroman and chroman-4-one derivatives has been shown to exhibit a range of biological activities, including anticancer, anti-inflammatory, and antimicrobial effects.^{[7][8]} These activities are often attributed to the modulation of key signaling pathways involved in cell proliferation and inflammation.

For instance, some chroman-4-one derivatives have been reported to inhibit the PI3K/Akt/mTOR pathway, which is a critical regulator of cell growth and is frequently dysregulated in cancer.^[9] Additionally, anti-inflammatory effects of certain chroman derivatives have been linked to the inhibition of the NF-κB and MAPK signaling pathways.^[7]

The following diagram illustrates a generalized signaling pathway that may be modulated by chroman derivatives, leading to downstream cellular effects. It is important to note that this is a representative pathway for the compound class and the precise mechanism of **(S)-chroman-4-amine** hydrochloride may vary.

Generalized Signaling Pathway for Chroman Derivatives



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Caption: Generalized signaling pathways modulated by chroman derivatives.

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